

Operational Guide: Safe Disposal and Handling of 1,2-Dimethylantracene

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Compound of Interest

Compound Name: 1,2-Dimethylantracene

CAS No.: 53666-94-7

Cat. No.: B11751595

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Executive Summary

1,2-Dimethylantracene (CAS: 53666-94-7) is a Polycyclic Aromatic Hydrocarbon (PAH).^[1] While distinct from the highly potent carcinogen 7,12-Dimethylbenz[a]anthracene (DMBA), it possesses structural similarities that necessitate a conservative safety approach.^[1] It is persistent, bioaccumulative, and toxic to aquatic life.^[1]

Immediate Directive:

- NEVER dispose of this compound down the drain.^[1]
- NEVER dispose of solid waste (gloves, weighing boats) in regular trash.^[1]
- ALL waste must be routed to High-Temperature Incineration via your facility's hazardous waste stream.^[1]

Chemical Profile & Risk Assessment

Understanding the physical nature of the contaminant is the first step in proper disposal. PAHs are lipophilic, meaning they readily penetrate skin and accumulate in fatty tissues.[1]

Parameter	Data	Operational Implication
Chemical Name	1,2-Dimethylantracene	Alkylated PAH
CAS Number	53666-94-7	Use for specific waste profiling
Physical State	Solid (Crystalline Powder)	Dust generation is the primary inhalation risk
Solubility	Insoluble in water; Soluble in organic solvents (DCM, Toluene)	Requires organic solvent waste streams
Hazard Class	Aquatic Chronic 1; Skin Irrit. 2; Carcinogenicity (Suspected)	Treat as a "Select Carcinogen" per OSHA lab standards

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*Scientist's Note: Alkylated anthracenes often exhibit different biological activities than their parent compounds. While **1,2-dimethylantracene** is less active than 7,12-DMBA in specific skin tumor assays, it must be handled as a potential mutagen and carcinogen due to its ability to intercalate DNA [1].*

Pre-Disposal Logistics & PPE

Before generating waste, ensure the following barrier protections are active.

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Double-gloving is mandatory.[1]
 - Inner Layer: Nitrile (4 mil).[1]

- Outer Layer: Nitrile (minimum 5 mil) or Silver Shield/Laminate (if dissolving in halogenated solvents).[1]
- Rationale: PAHs can permeate standard latex; Nitrile offers superior resistance to the hydrocarbon structure.[1]
- Respiratory Protection:
 - Handle strictly within a Class II Biosafety Cabinet or Chemical Fume Hood.[1]
 - If weighing outside containment (not recommended), use an N95 or P100 particulate respirator.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).[1]

Disposal Workflows

The disposal path depends entirely on the physical state of the waste.[1]

Scenario A: Solid Waste

Includes: Contaminated gloves, weighing boats, paper towels, and pure chemical solids.[1]

- Containment: Place items immediately into a clear, heavy-duty polyethylene bag (minimum 2 mil).
- Labeling: Tag as "Hazardous Waste - Solid Debris."
- Constituents: List "**1,2-Dimethylantracene** debris (Trace)."
- Secondary Containment: Seal the bag and place it inside a rigid hazardous waste drum (fiber or poly drum).

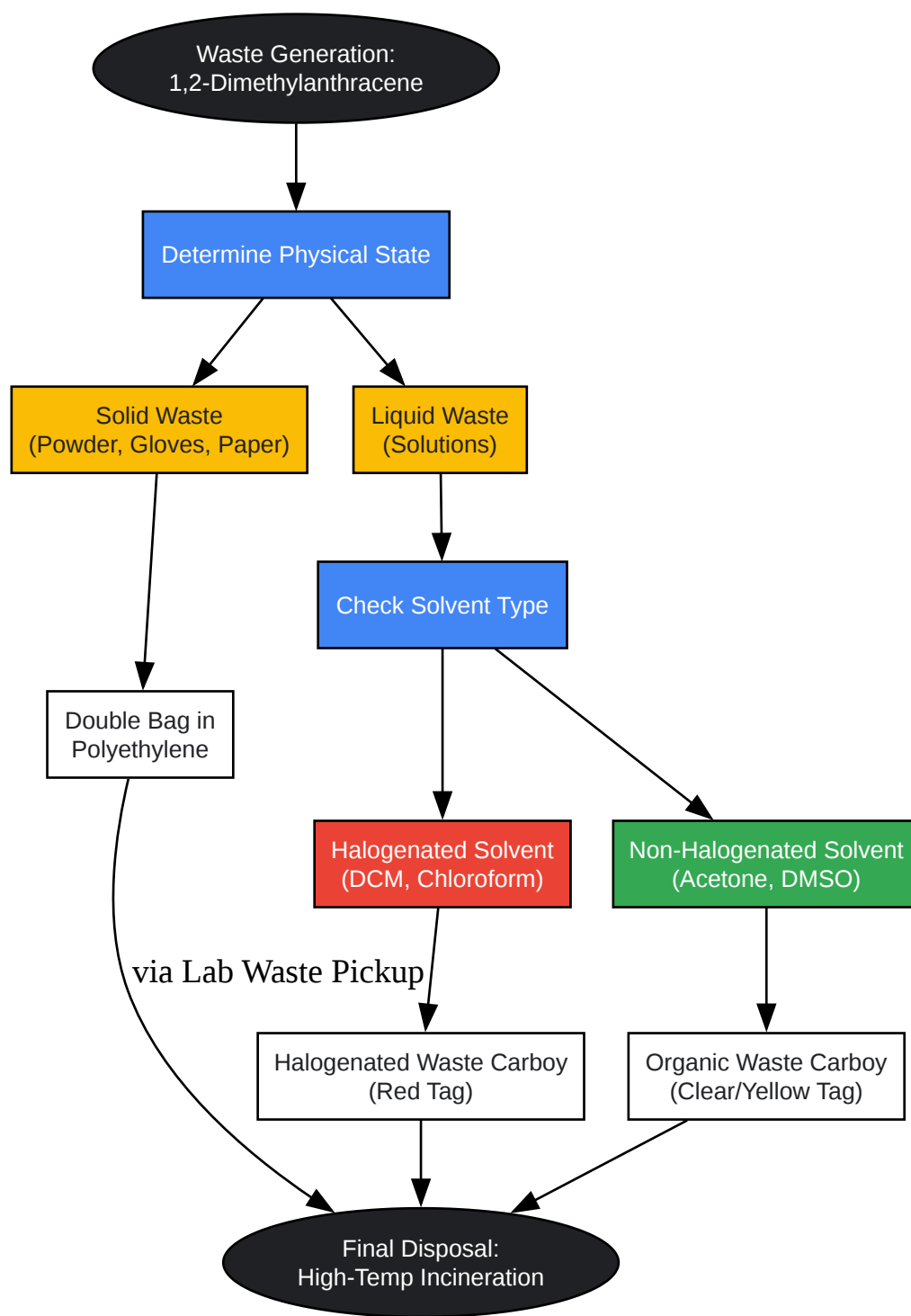
Scenario B: Liquid Waste

Includes: Mother liquors, stock solutions, and HPLC waste.[1]

- Solvent Identification: Determine the primary solvent.[1]
 - Halogenated: (e.g., Dichloromethane, Chloroform).

- Non-Halogenated: (e.g., Acetone, Methanol, DMSO).[\[1\]](#)
- Segregation: Pour into the appropriate waste carboy. Do not mix halogenated and non-halogenated streams unless your facility explicitly permits it (mixing increases disposal costs significantly).[\[1\]](#)
- Labeling:
 - Tag as "Hazardous Waste - Liquid."[\[1\]](#)
 - Explicitly write: "Contains **1,2-Dimethylantracene** (<1%)."
 - Mark "Toxic" and "Carcinogen" checkboxes.[\[1\]](#)

Visualization: Disposal Decision Tree



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Figure 1: Decision logic for segregating **1,2-Dimethylantracene** waste streams to ensure compliance with incineration protocols.

Spill Management Protocol

Spills of PAHs are particularly troublesome due to their persistence.[1] Speed is critical to prevent spread.[1]

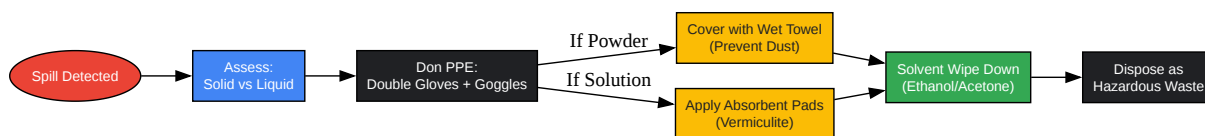
Protocol for Solid Spill (Powder)

- Isolate: Evacuate the immediate 3-meter radius.[1]
- PPE Up: Don double nitrile gloves, goggles, and a lab coat.[1]
- Dampen: Gently cover the powder with a wet paper towel (dampened with water or ethanol). [1] This prevents dust from becoming airborne.[1][2]
- Scoop: Use a scoop or stiff card to lift the wet powder/towel mixture.[1]
- Clean: Wipe the surface 3 times with ethanol or acetone.[1]
- Dispose: All cleanup materials go into "Solid Hazardous Waste."

Protocol for Liquid Spill

- Absorb: Use universal absorbent pads or vermiculite.[1]
- Wait: Allow 2-3 minutes for full absorption.
- Collect: Place saturated pads into a heavy-duty bag.
- Decontaminate: Scrub surface with detergent and water to remove oily residue.[1]

Visualization: Spill Response Workflow



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Figure 2: Operational workflow for containing and cleaning accidental releases.

Regulatory Compliance (RCRA & EPA)

While **1,2-Dimethylantracene** is not explicitly listed on the RCRA "P" or "U" lists (unlike Anthracene U002 or Benz[a]anthracene U018), it must be managed as a Characteristic Hazardous Waste due to toxicity [2].^[1]

- Waste Code Assignment: If the waste exhibits toxicity characteristics, use code D001 (if in flammable solvent) or state-specific codes for "Toxic Organic Solids."^[1]
- Best Practice: Many institutions classify all PAH waste under a blanket "Toxic" profile to ensure it is incinerated rather than landfilled.^[1] Landfilling PAHs is prohibited in many jurisdictions due to groundwater leaching risks [3].^[1]

References

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